

Navigating the Safe Disposal of Boc-DL-Phg-OH: A Procedural Guide

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Compound of Interest

Compound Name: Boc-DL-Phg-OH

Cat. No.: B351802

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For researchers and professionals in the field of drug development, the meticulous management and disposal of chemical reagents like **Boc-DL-Phg-OH** (N-(tert-Butoxycarbonyl)-DL-phenylglycine) are paramount for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **Boc-DL-Phg-OH**, aligning with best practices in laboratory operations.

Key Chemical and Physical Properties

A foundational aspect of safe handling and disposal is a clear understanding of the substance's properties. The following table summarizes the key quantitative data for **Boc-DL-Phg-OH**.

Property	Value
CAS Number	3601-66-9
Molecular Formula	C ₁₃ H ₁₇ NO ₄
Molecular Weight	251.28 g/mol [1][2]
Appearance	White powder or solid[3][4]
Melting Point	88 - 91 °C[3]
Storage Temperature	2-8°C, sealed in a dry place

Hazard Identification and Safety Precautions

While some suppliers may not classify **Boc-DL-Phg-OH** as hazardous under OSHA's 2012 Hazard Communication Standard, other sources indicate potential hazards. It is prudent to handle this compound with care, adhering to the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).

Immediate Safety and Handling Precautions:

Before initiating any disposal procedures, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure risks.

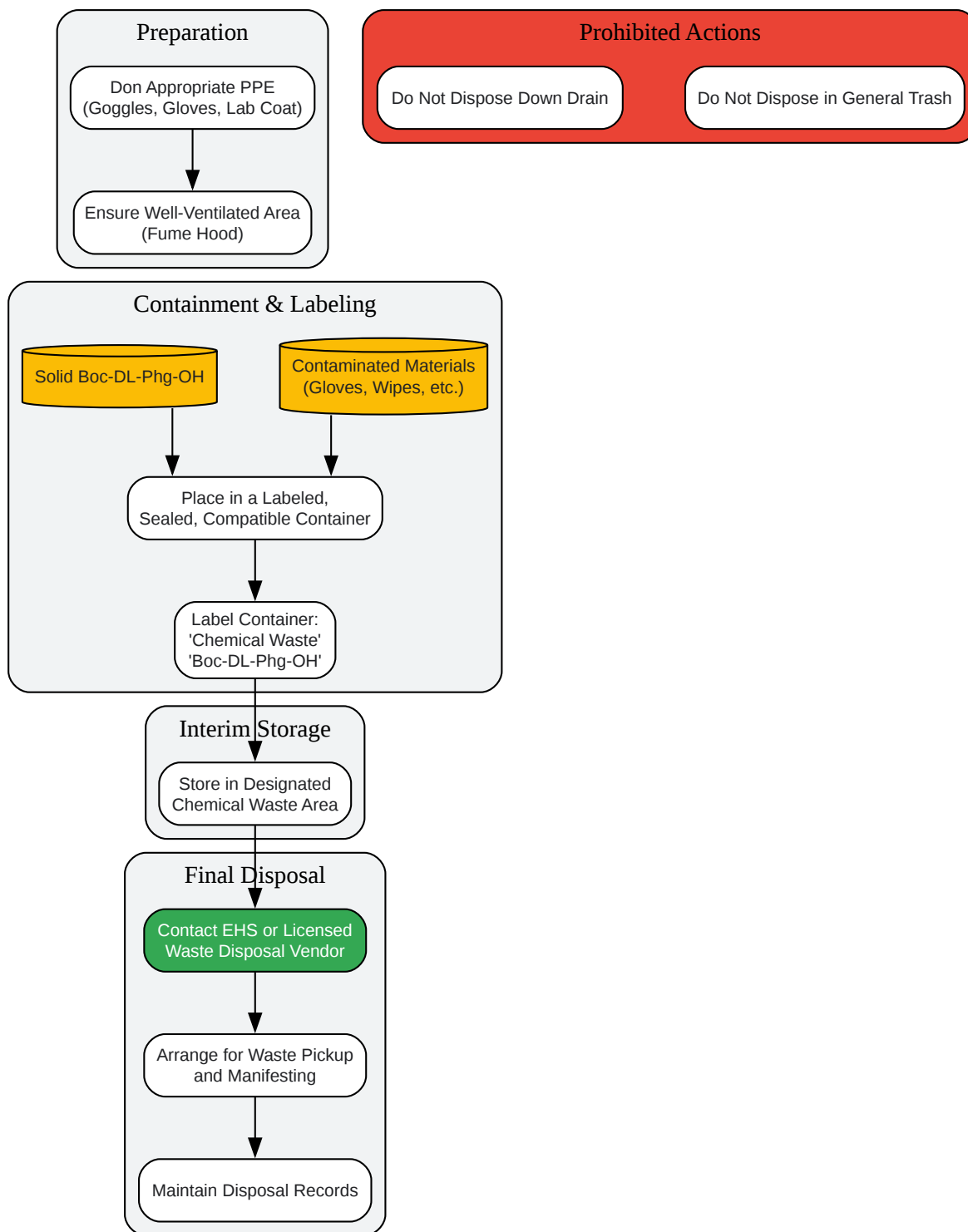
- **Eye Protection:** Wear chemical safety goggles or appropriate protective eyeglasses.
- **Hand Protection:** Use chemical-resistant gloves and inspect them before use.
- **Body Protection:** A laboratory coat or other suitable protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** If there is a risk of dust formation, a dust mask or respirator is necessary.

All handling and disposal activities should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust or fumes.

Step-by-Step Disposal Protocol

The recommended method for the disposal of **Boc-DL-Phg-OH** is through a licensed chemical waste disposal service. It is imperative to adhere to all federal, state, and local environmental regulations.

Experimental Workflow for Disposal



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Caption: Disposal workflow for **Boc-DL-Phg-OH**.

1. Containment of Waste:

- Solid Waste: Carefully sweep up any solid **Boc-DL-Phg-OH**, avoiding dust generation, and place it into a suitable, sealed, and clearly labeled container for disposal.
- Contaminated Materials: Any items that have come into contact with **Boc-DL-Phg-OH**, such as weighing paper, gloves, or wipes, should be collected in a separate, sealed container and treated as chemical waste.
- Solutions: If **Boc-DL-Phg-OH** is in a solution, absorb the liquid with an inert material like vermiculite or sand, and then place it in a suitable, sealed container for disposal.

2. Labeling:

- Clearly label the waste container with "Chemical Waste" and the full chemical name: "**Boc-DL-Phg-OH**" or "N-(tert-Butoxycarbonyl)-DL-phenylglycine".

3. Storage:

- Store the sealed waste container in a designated, cool, dry, and well-ventilated chemical waste accumulation area, away from incompatible materials.

4. Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the waste.
- Provide an accurate chemical name and quantity on the waste manifest.

Under no circumstances should **Boc-DL-Phg-OH** be disposed of down the drain or in the regular trash.

Spill Management

In the event of a spill, ensure the area is well-ventilated and wear the appropriate PPE. For small spills, carefully sweep up the solid material, place it in a labeled waste container, and clean the area with a damp cloth, also disposing of the cleaning materials as chemical waste.

For large spills, evacuate the area and contact your institution's EHS or emergency response team.

By adhering to these established procedures, laboratory professionals can ensure the safe and responsible disposal of **Boc-DL-Phg-OH**, fostering a culture of safety and environmental stewardship.

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